

An In-Depth Technical Guide to the Stable and Radioactive Isotopes of Thulium

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Thulium (Tm), a lanthanide series element with atomic number 69, is characterized by a single stable isotope, making its isotopic landscape entirely composed of radioactive species. This technical guide provides a comprehensive overview of the stable and radioactive isotopes of **thulium**, with a focus on their nuclear properties, decay characteristics, and the experimental methodologies employed for their characterization. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who are interested in the applications of **thulium** isotopes, particularly in the fields of nuclear medicine and materials science.

Data Presentation: Stable and Radioactive Isotopes of Thulium

The nuclear properties of **thulium**'s isotopes are summarized in the following tables. Table 1 details the single stable isotope of **thulium**, while Table 2 provides data on its most significant radioactive isotopes.

Table 1: Stable Isotope of **Thulium**



Isotope	Atomic Mass (u)	Natural Abundance (%)	Nuclear Spin (I)
169Tm	168.93421	100	1/2

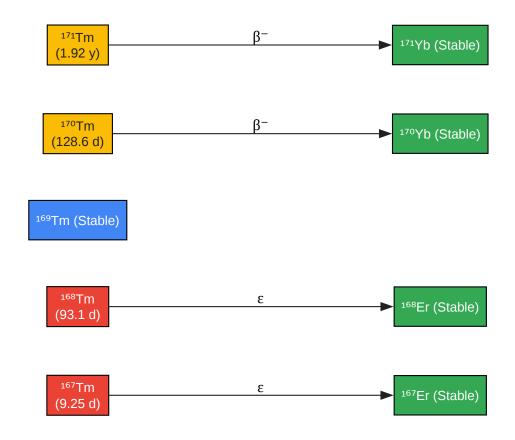
Table 2: Selected Radioactive Isotopes of Thulium

Isotope	Half-Life	Primary Decay Mode(s)	Daughter Isotope(s)	Decay Energy (MeV)
167Tm	9.25 days	Electron Capture (ε)	167Er	0.748
168Tm	93.1 days	Electron Capture (ε)	168Er	1.679
170Tm	128.6 days	Beta Minus (β ⁻)	170Yb	0.968
171Tm	1.92 years	Beta Minus (β ⁻)	171Yb	0.096
172Tm	63.6 hours	Beta Minus (β ⁻)	172Yb	1.830
173Tm	8.24 hours	Beta Minus (β ⁻)	173Yb	1.294

Decay Pathways of Key Thulium Isotopes

The decay of **thulium** isotopes follows predictable pathways, primarily through electron capture for neutron-deficient isotopes and beta-minus decay for neutron-rich isotopes. These decay chains are crucial for understanding the production of daughter products and for applications in nuclear medicine where the decay products may have their own therapeutic or diagnostic properties.





Click to download full resolution via product page

Caption: Decay pathways of key radioactive **thulium** isotopes.

Experimental Protocols

The characterization of **thulium** isotopes involves a suite of sophisticated experimental techniques to determine their fundamental nuclear properties. These protocols are essential for ensuring the purity and activity of isotopes used in research and medical applications.

Isotope Production and Separation

Radioactive **thulium** isotopes are typically produced through nuclear reactions in particle accelerators or nuclear reactors. For instance, **Thulium-170** can be produced by neutron bombardment of stable **Thulium-169** in a nuclear reactor.[1] The production of specific isotopes often results in a mixture of different nuclides, necessitating highly efficient separation techniques.



Experimental Workflow for Isotope Separation:



Click to download full resolution via product page

Caption: Generalized workflow for the separation of **thulium** isotopes.

A common method for separating rare-earth elements like **thulium** is ion-exchange chromatography.[2] The irradiated target material is first dissolved in an appropriate acid. The resulting solution is then passed through a column containing a cation-exchange resin. By carefully controlling the pH and concentration of the eluting agent, different isotopes can be selectively washed off the column, achieving high levels of isotopic purity.

Mass Spectrometry for Isotopic Analysis

Mass spectrometry is a fundamental technique for determining the isotopic composition of a sample and for precise mass measurements of individual isotopes.

Methodology:

- Ionization: A sample of thulium is introduced into the mass spectrometer and ionized, typically using techniques like thermal ionization or inductively coupled plasma ionization.
- Mass Analysis: The resulting ions are accelerated and passed through a magnetic and/or electric field. The trajectory of the ions is dependent on their mass-to-charge ratio.



• Detection: A detector measures the abundance of ions at different mass-to-charge ratios, providing a mass spectrum that reveals the isotopic composition of the sample.

High-resolution mass spectrometers, such as multi-collector inductively coupled plasma mass spectrometers (MC-ICP-MS), are capable of resolving isotopes with very small mass differences, enabling precise determination of isotopic ratios.

Decay Spectroscopy for Characterization of Radioactive Isotopes

Decay spectroscopy is employed to determine the half-life, decay modes, and decay energies of radioactive isotopes. The primary techniques are gamma spectroscopy and beta spectroscopy.

Gamma Spectroscopy:

 Detector: High-purity germanium (HPGe) detectors are commonly used for their excellent energy resolution.[3] Sodium iodide (NaI) scintillators can also be used for applications where high efficiency is more critical than high resolution.[4]

Procedure:

- A sample of the radioactive thulium isotope is placed at a well-defined distance from the detector.
- The detector is shielded to reduce background radiation.
- The gamma rays emitted during the decay process interact with the detector material, producing electrical pulses with amplitudes proportional to the gamma-ray energy.
- A multichannel analyzer (MCA) sorts these pulses by their amplitude, generating a gamma-ray energy spectrum.
- The energy and intensity of the peaks in the spectrum are used to identify the isotope and quantify its activity.







Half-Life Measurement: The activity of a specific gamma-ray peak is measured over a period
of time. The half-life is then determined by fitting the decay data to an exponential decay
curve.

Beta Spectroscopy:

- Detector: Silicon detectors, such as surface barrier or lithium-drifted silicon detectors, are
 often used to measure the energy of beta particles.[1]
- Procedure:
 - A thin source of the beta-emitting **thulium** isotope is placed in a vacuum chamber to minimize energy loss of the beta particles in air.
 - The beta particles strike the detector, creating electron-hole pairs and generating an electrical signal.
 - The energy spectrum of the beta particles is recorded. Due to the nature of beta decay, this spectrum is continuous, ranging from zero up to a maximum endpoint energy.
 - The endpoint energy of the beta spectrum is a characteristic of the specific isotope and is used for its identification and to determine the total decay energy.

Conclusion

This technical guide has provided a detailed overview of the stable and radioactive isotopes of **thulium**, presenting key data in a structured format and outlining the experimental protocols for their characterization. A thorough understanding of the nuclear properties and decay characteristics of **thulium** isotopes is paramount for their safe and effective application in various scientific and medical fields. The methodologies described herein represent the fundamental techniques employed in the production, separation, and characterization of these important nuclides. As research continues, particularly in the development of novel radiopharmaceuticals, the demand for high-purity **thulium** isotopes and a deep understanding of their properties will undoubtedly grow.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. hep.physik.uni-siegen.de [hep.physik.uni-siegen.de]
- 2. Thulium [chemeurope.com]
- 3. researchgate.net [researchgate.net]
- 4. 122.physics.ucdavis.edu [122.physics.ucdavis.edu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Stable and Radioactive Isotopes of Thulium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217890#what-are-the-stable-and-radioactive-isotopes-of-thulium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com